

Elacestrant-d6: A Comparative Guide to Specificity and Selectivity in Complex Biological Samples

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Elacestrant-d6*

Cat. No.: *B12378590*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the analytical performance of **Elacestrant-d6**, a deuterated internal standard for the quantification of Elacestrant, in complex biological matrices. The information presented herein is crucial for researchers and scientists involved in the development and validation of bioanalytical methods for Elacestrant, a novel oral selective estrogen receptor degrader (SERD).

Executive Summary

Elacestrant (RAD1901) is a potent antagonist of the estrogen receptor (ER) and is the first oral SERD to receive FDA approval for the treatment of ER-positive, HER2-negative, ESR1-mutated advanced or metastatic breast cancer. Accurate quantification of Elacestrant in biological samples is paramount for pharmacokinetic and pharmacodynamic studies. The use of a stable isotope-labeled internal standard, such as **Elacestrant-d6**, is the gold standard for LC-MS/MS-based bioanalysis, ensuring high accuracy and precision by compensating for variability in sample preparation and matrix effects. This guide details the specificity and

selectivity of **Elacestrant-d6** in human plasma, supported by experimental data and protocols from validated bioanalytical methods.

Data Presentation

The following tables summarize the key performance characteristics of a validated LC-MS/MS method for the quantification of Elacestrant in human plasma using **Elacestrant-d6** as an internal standard.

Parameter	Elacestrant	Elacestrant-d4 (as reported)
Mass Transition (m/z)	459.35 → 268.15[1]	463.35 → 272.23[1]
Lower Limit of Quantification (LLOQ)	0.05 ng/mL[2]	Not Applicable
Upper Limit of Quantification (ULOQ)	100 ng/mL[2]	Not Applicable
Linearity (Concentration Range)	0.05 - 100 ng/mL[2]	Not Applicable

Note: The available literature refers to Elacestrant-d4. It is inferred that **Elacestrant-d6** would exhibit similar chromatographic behavior and serve the same function as a stable isotope-labeled internal standard.

Validation Parameter	Acceptance Criteria	Performance
Specificity & Selectivity	No significant interference at the retention times of the analyte and internal standard from endogenous matrix components, metabolites, or concomitant medications.	The method was validated for specificity.[1] No interfering peaks were observed at the retention times of Elacestrant and the internal standard in blank plasma samples.
Precision (%CV)	$\leq 15\%$ (except at LLLOQ, $\leq 20\%$)	Intra- and inter-day precision were within acceptable limits.
Accuracy (%Bias)	Within $\pm 15\%$ (except at LLOQ, $\pm 20\%$)	Intra- and inter-day accuracy were within acceptable limits.
Matrix Effect	Consistent analyte response in different sources of matrix.	The use of a co-eluting stable isotope-labeled internal standard minimizes the impact of matrix effects.
Recovery	Consistent and reproducible extraction recovery.	A liquid-liquid extraction procedure was utilized, ensuring efficient and reproducible recovery.[1]
Stability	Analyte stability under various storage and handling conditions (freeze-thaw, short-term, long-term).	Elacestrant was found to be stable in human plasma under typical laboratory storage and handling conditions.

Experimental Protocols

A detailed methodology for the quantification of Elacestrant in human plasma using a validated LC-MS/MS method is outlined below.

1. Sample Preparation: Liquid-Liquid Extraction[1]

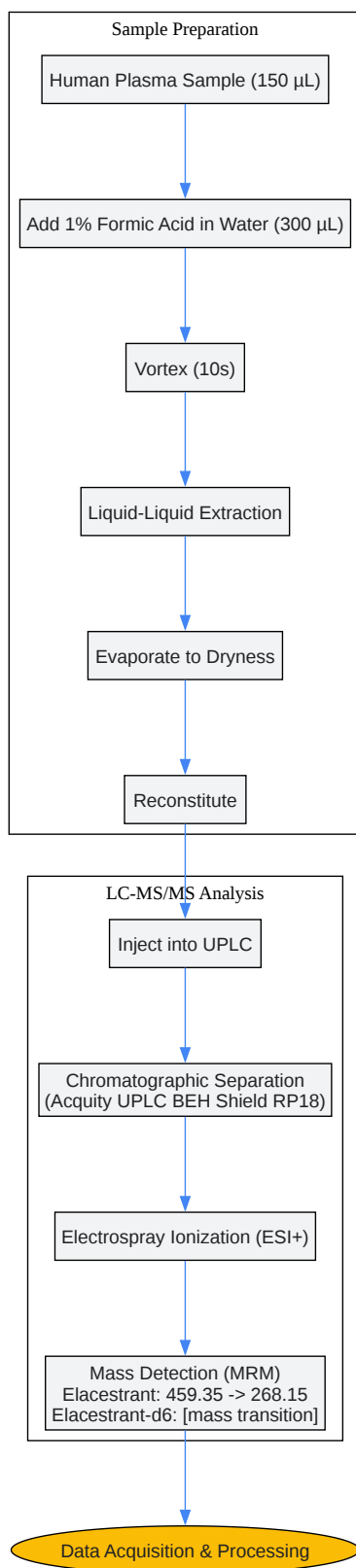
- To 150 μL of human plasma, add 300 μL of 1% formic acid in water.
- Vortex the mixture for 10 seconds.

- Perform a liquid-liquid extraction using an appropriate organic solvent (e.g., methyl tert-butyl ether).
- Evaporate the organic layer to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable solvent for LC-MS/MS analysis.

2. LC-MS/MS Analysis^[1]

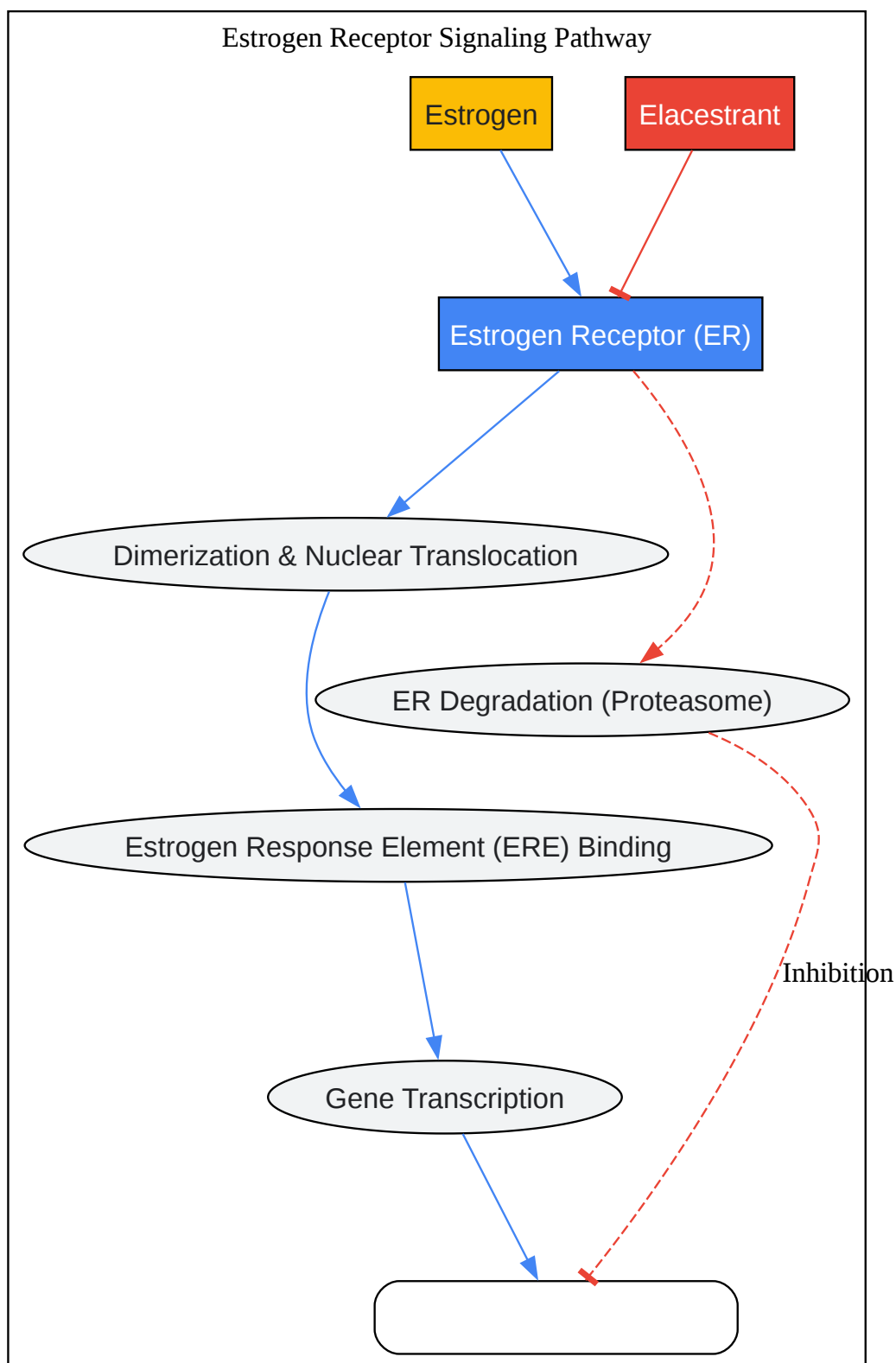
- Liquid Chromatography System: Acquity UPLC system^[1]
- Mass Spectrometer: Sciex 5000 mass spectrometer^[1]
- Column: Acquity UPLC BEH Shield RP18 column (50 × 2.1 mm, 1.7 μm)
- Mobile Phase: A suitable gradient of aqueous and organic mobile phases (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid).
- Flow Rate: 0.8 mL/min^[1]
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Mass Transitions:
 - Elacestrant: m/z 459.35 → 268.15^[1]
 - Elacestrant-d4: m/z 463.35 → 272.23^[1]

Mandatory Visualization



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Caption: Experimental workflow for Elacestrant quantification.



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References

- 1. Pharmacokinetic and Pharmacodynamic Studies of Elacestrant, A Novel Oral Selective Estrogen Receptor Degradar, in Healthy Post-Menopausal Women - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A phase 1b study evaluating the effect of elacestrant treatment on estrogen receptor availability and estradiol binding to the estrogen receptor in metastatic breast cancer lesions using 18F-FES PET/CT imaging - PMC [pmc.ncbi.nlm.nih.gov]
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